

# Application Notes and Protocols for Latent Fingerprint Development with Basic Violet 14

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## Compound of Interest

Compound Name: Basic violet 14

Cat. No.: B3427368

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## Introduction

**Basic Violet 14**, also known by its common names Gentian Violet or Crystal Violet, is a triphenylmethane dye that has been a longstanding and effective reagent in the field of forensic science for the development of latent fingerprints. Its primary application is on the adhesive side of various tapes and other non-porous surfaces where conventional powdering methods are often ineffective.<sup>[1][2]</sup> This document provides detailed application notes, experimental protocols, and safety guidelines for the use of **Basic Violet 14** in a laboratory setting.

The mechanism of fingerprint development with **Basic Violet 14** relies on its ability to stain the fatty components of sebaceous sweat, epithelial cells, and other greasy contaminants present in the latent fingerprint residue.<sup>[2]</sup> This staining action results in a distinct purple-colored visualization of the friction ridge detail.

## Applications

**Basic Violet 14** is particularly effective for developing latent fingerprints on:

- The adhesive side of a variety of tapes, including transparent, packing, duct, and crepe paper tapes.<sup>[1][3]</sup>
- Non-porous surfaces that may be oily or greasy.<sup>[2]</sup>

- The inner and outer surfaces of latex and silicone gloves.

It is important to note that **Basic Violet 14** solution is aqueous and should not be used on tapes with water-soluble adhesives.[\[1\]](#)

## Quantitative Data Summary

The effectiveness of **Basic Violet 14** can vary depending on the substrate and the specific formulation of the reagent. The following table summarizes available quantitative and comparative data from cited studies.

Substrate	Reagent/Method	Quantitative/Comparative Results	Reference
Adhesive Tapes			
Carton Sealing Tape	Commercial Gentian Violet	Higher average number of minutiae developed compared to crepe paper tape.	[3]
Crepe Paper Tape	Commercial Gentian Violet	Lower average number of minutiae developed compared to carton sealing tape.	[3]
Duct Tape	Commercial Gentian Violet	No significant difference in the average number of minutiae developed compared to transparent tape.	[3]
Transparent Tape	Commercial Gentian Violet	No significant difference in the average number of minutiae developed compared to duct tape.	[3]
Various Adhesive Tapes	Phenol-based Gentian Violet	Reported to provide better results than non-phenol based formulations.	[4]
Brown and Transparent Tapes (Synthetic and Natural Rubber Glue)	Gentian Violet	Less effective in developing latent fingerprints compared to Wetwop™ suspension.	[4]
Gloves			

Latex Gloves	Gentian Violet	Minimal ridge detail with discontinuous or dotty patterns (Bandey score of 1).	[5]
Silicone Gloves	Gentian Violet	Minimal ridge detail with discontinuous or dotty patterns (Bandey score of 1).	[5]

## Experimental Protocols

### Reagent Preparation

#### 4.1.1 0.1% (w/v) **Basic Violet 14** Aqueous Solution

This is the most commonly used formulation for general latent print development.

- Materials:
  - **Basic Violet 14** (Crystal Violet) powder
  - Distilled or deionized water
  - 100 mL volumetric flask
  - Weighing scale
  - Magnetic stirrer and stir bar (optional)
- Procedure:
  - Weigh out 0.1 g of **Basic Violet 14** powder.
  - Transfer the powder to the 100 mL volumetric flask.
  - Add approximately 80 mL of distilled water to the flask.

- Stir the solution until the powder is completely dissolved. A magnetic stirrer can be used to facilitate this process.
- Once dissolved, add distilled water to the 100 mL mark.
- Stopper the flask and invert several times to ensure thorough mixing.
- Store the solution in a clearly labeled bottle at room temperature.

#### 4.1.2 1 M Hydrochloric Acid (HCl) Clearing Solution (Optional)

This solution can be used as a final rinse to reduce background staining on some surfaces.<sup>[1]</sup>

- Materials:
  - Concentrated Hydrochloric Acid (HCl)
  - Distilled or deionized water
  - 100 mL volumetric flask
  - Graduated cylinder or pipette
  - Appropriate personal protective equipment (fume hood, acid-resistant gloves, safety goggles)
- Procedure (perform in a fume hood):
  - Add approximately 80 mL of distilled water to the 100 mL volumetric flask.
  - Carefully measure 8.3 mL of concentrated HCl and slowly add it to the water in the flask. Always add acid to water, never the other way around.
  - Allow the solution to cool to room temperature.
  - Add distilled water to the 100 mL mark.
  - Stopper and mix thoroughly.

- Store in a clearly labeled, appropriate container.

## Latent Fingerprint Development Protocol

### 4.2.1 Development on the Adhesive Side of Tapes

- Preparation: Carefully handle the tape with forceps to avoid depositing additional prints. If necessary, secure the non-adhesive ends of the tape to a microscope slide to prevent curling.<sup>[1]</sup>
- Immersion: Immerse the tape, adhesive side up, in the 0.1% **Basic Violet 14** solution for 1 to 2 minutes.<sup>[1][2]</sup> The specimen can also be floated on the surface of the solution.
- Rinsing: Remove the tape from the solution with forceps and rinse gently under cool running water for several seconds to remove excess dye.<sup>[1]</sup>
- Evaluation: Examine the tape for developed fingerprints.
- Intensification (Optional): If the developed prints are faint, the immersion and rinsing steps can be repeated until the desired contrast is achieved.<sup>[1]</sup>
- Background Clearing (Optional): If background staining is heavy, briefly rinse the tape with the 1 M HCl solution and then immediately rinse with water. This step should be done with caution as it can also fade the developed print.
- Drying: Allow the tape to air dry completely.
- Preservation: The developed fingerprints should be photographed for documentation.<sup>[1][2]</sup> For physical preservation, the adhesive side of the tape can be mounted onto a clear acetate sheet.

### 4.2.2 Development on Other Non-Porous Surfaces

- Application: The 0.1% **Basic Violet 14** solution can be applied by immersion, spraying, or gentle swabbing.
- Contact Time: Allow the solution to remain in contact with the surface for 1 to 2 minutes.

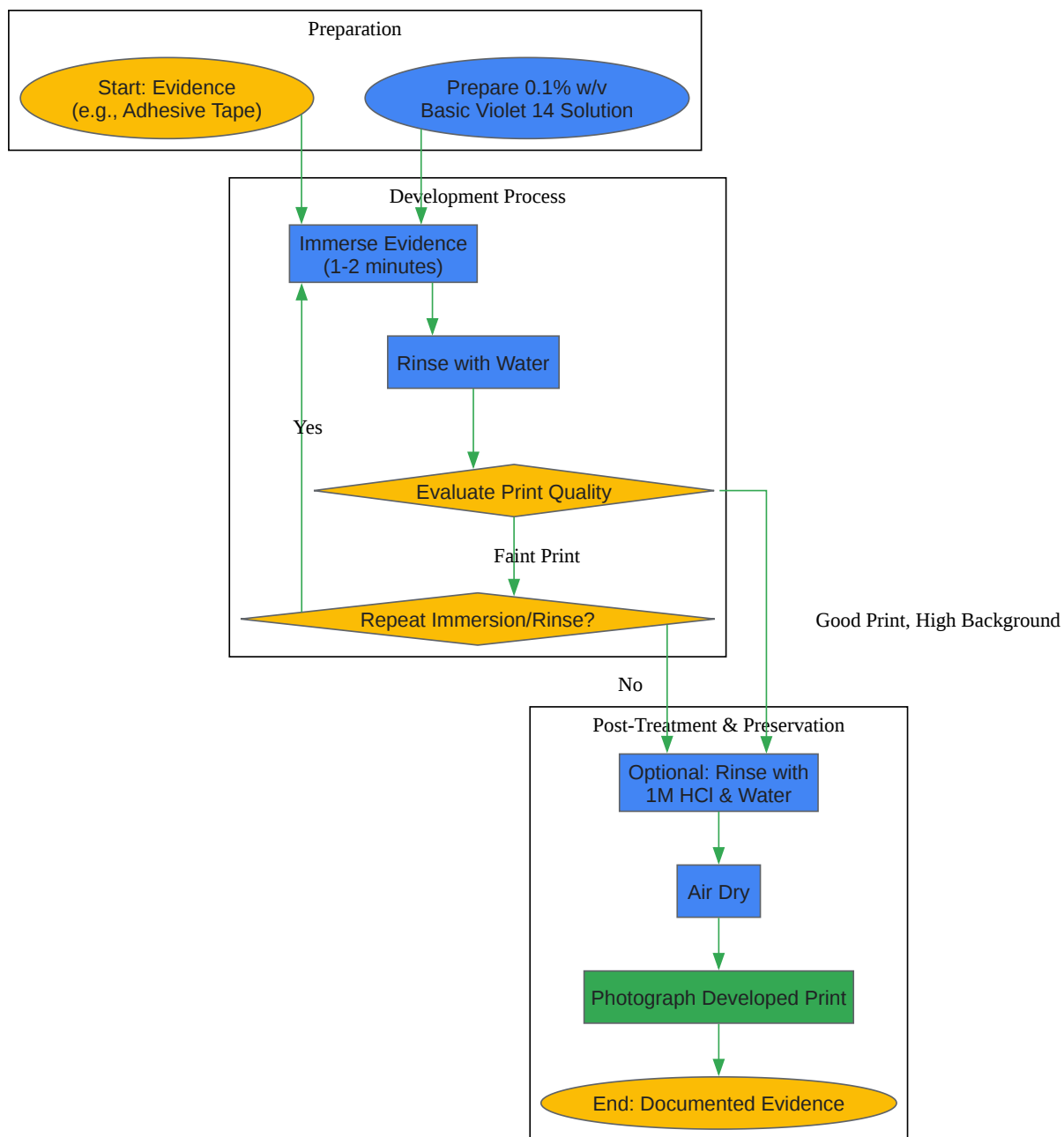
- Rinsing: Gently rinse the surface with water to remove the excess dye.
- Drying and Preservation: Allow the surface to air dry and photograph any developed prints.

## Safety Precautions

**Basic Violet 14** is a potent dye and requires careful handling.

- Personal Protective Equipment (PPE): Always wear safety goggles, gloves, and a lab coat when handling the powder or solutions.
- Handling: Avoid inhalation of the powder by working in a well-ventilated area or a fume hood. Minimize dust generation.
- Contact: Avoid contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water.
- Ingestion: Harmful if swallowed.
- Disposal: Dispose of solutions and contaminated materials in accordance with local, state, and federal regulations.

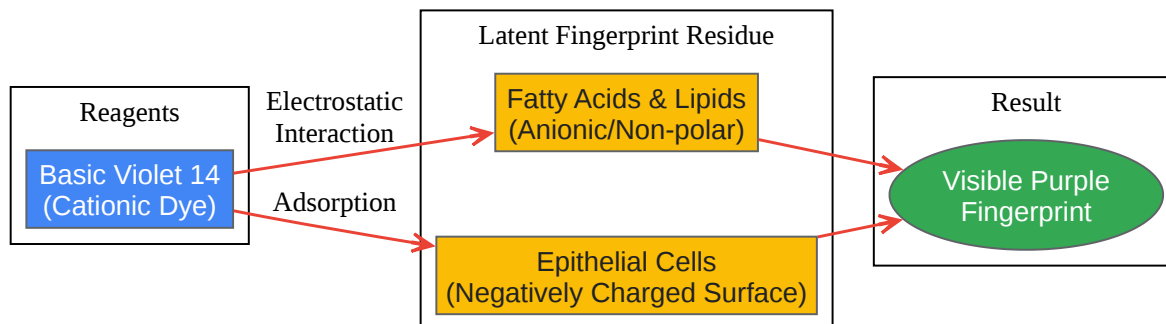
## Visualizations



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Caption: Experimental workflow for latent fingerprint development using **Basic Violet 14**.





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Caption: Hypothesized interaction of **Basic Violet 14** with fingerprint residue.

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